

3,4-Dichloroisothiazole-5-carboxylic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichloroisothiazole-5-carboxylic acid

Cat. No.: B091651

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **3,4-Dichloroisothiazole-5-carboxylic Acid**

Introduction

3,4-Dichloroisothiazole-5-carboxylic acid is a heterocyclic compound featuring an isothiazole ring substituted with two chlorine atoms and a carboxylic acid group.^[1] This molecule serves as a valuable intermediate in organic and pharmaceutical synthesis.^[2] Its structural features, particularly the dichloro-substituted isothiazole ring and the reactive carboxylic acid moiety, impart unique chemical reactivity and potential biological activity.^[1] This document provides a comprehensive overview of its chemical properties, synthesis, and reactivity, intended for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **3,4-Dichloroisothiazole-5-carboxylic acid** are summarized below. These parameters are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	18480-53-0	[2] [3]
Molecular Formula	C ₄ HCl ₂ NO ₂ S	[1] [3]
Molecular Weight	198.03 g/mol	[1] [3]
Appearance	Pale yellow or white solid	[1] [2]
Melting Point	175-177 °C	[4] [5]
Boiling Point	205.9 °C at 760 mmHg	[4] [5]
Density	1.824 g/cm ³	[4] [5]
Flash Point	78.4 °C	[4] [5]
Solubility	Soluble in polar solvents	[1]
Storage Temperature	2-8 °C, under inert atmosphere	[6] [7]

Spectral Data

Detailed spectral analyses are essential for the structural confirmation of **3,4-Dichloroisothiazole-5-carboxylic acid**.

Dichloroisothiazole-5-carboxylic acid. Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available for this compound.[\[8\]](#)[\[9\]](#)

Experimental Protocols

Synthesis of 3,4-Dichloroisothiazole-5-carboxylic Acid

A common laboratory-scale synthesis involves the hydrolysis of 3,4-dichloro-5-cyanoisothiazole.[\[2\]](#)

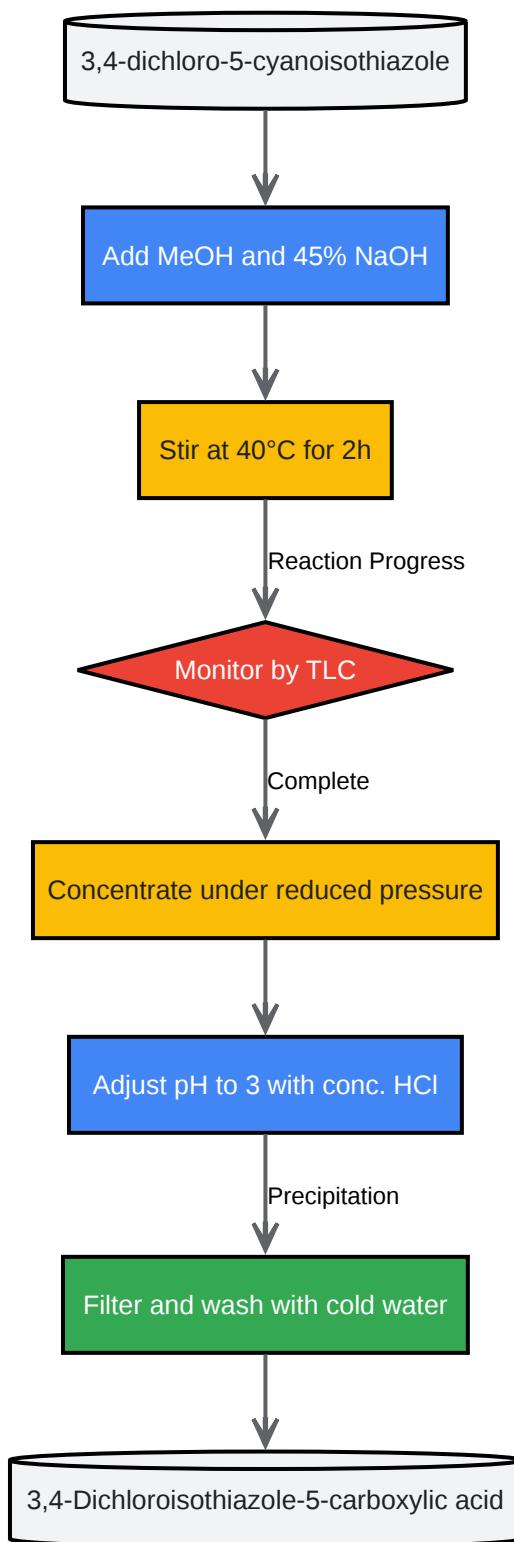
Materials:

- Crude 3,4-dichloro-5-cyanoisothiazole
- Methanol (MeOH)
- 45% Sodium Hydroxide (NaOH) solution

- Concentrated Hydrochloric Acid (HCl)
- Cold water

Procedure:

- Crude 3,4-dichloro-5-cyanoisothiazole is placed in a round-bottomed flask.
- Methanol and a 45% sodium hydroxide solution are added.
- The reaction mixture is stirred at 40°C for 2 hours.
- The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the starting material (3,4-dichloro-5-cyanoisothiazole) is completely consumed.[2]
- Upon completion, residual methanol is removed by concentration under reduced pressure.
- The pH of the resulting solution is adjusted to 3 with concentrated hydrochloric acid, leading to the precipitation of the product.
- The precipitate is collected by filtration and washed with cold water to yield **3,4-dichloroisothiazole-5-carboxylic acid** as a white solid. The product can be used directly in subsequent reactions without further purification.[2]

[Click to download full resolution via product page](#)

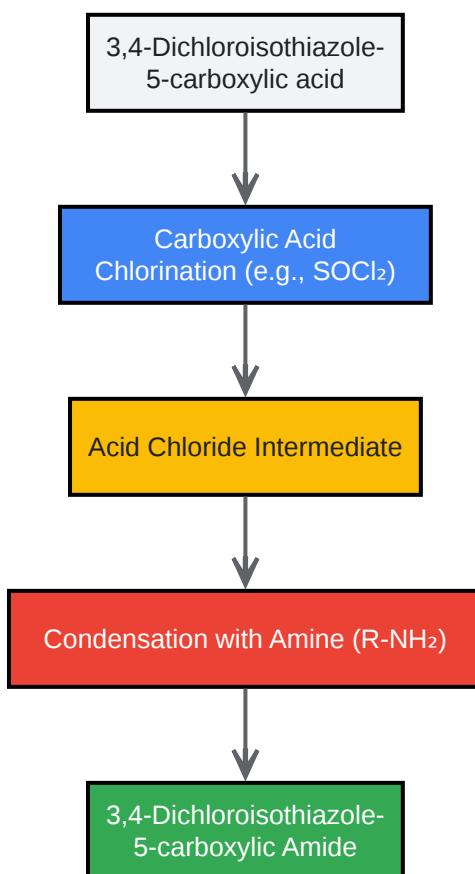
Synthesis workflow for **3,4-Dichloroisothiazole-5-carboxylic acid**.

Chemical Reactivity and Applications

The presence of the carboxylic acid group allows for a range of derivatization reactions, making it a versatile building block.

Amide Formation

3,4-Dichloroisothiazole-5-carboxylic acid can be converted into a series of amide derivatives. This is typically achieved through initial chlorination of the carboxylic acid, followed by condensation with an appropriate amine.^[8] These amide derivatives have been investigated for their biological activities.^[8]



[Click to download full resolution via product page](#)

General pathway for the synthesis of amide derivatives.

Potential Applications

- Agrochemicals: The dichloro-substituted isothiazole structure suggests potential use as a biocide and fungicide in agricultural applications.[1]
- Pharmaceutical Intermediates: It serves as a key intermediate in the synthesis of more complex molecules for laboratory research and development of pharmaceutical chemicals.[2]
- Bioactive Compounds: Derivatives, such as the corresponding amides, have shown a broad spectrum of fungicidal activity and have been investigated for anti-viral properties against the tobacco mosaic virus (TMV).[8]

Safety and Handling

3,4-Dichloroisothiazole-5-carboxylic acid is classified as an acute toxicant if swallowed and is irritating to the skin, eyes, and respiratory system.[3][10] Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[11] It should be handled in a well-ventilated area.[11] For detailed safety information, refer to the Safety Data Sheet (SDS).[11][12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 18480-53-0: 3,4-Dichloro-5-isothiazolecarboxylic acid [cymitquimica.com]
- 2. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID | 18480-53-0 [chemicalbook.com]
- 3. 3,4-dichloroisothiazole-5-carboxylic acid AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3,4-Dichloro-isothiazole-5-carboxylic acid, CAS No. 18480-53-0 - iChemical [ichemical.com]
- 5. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID | 18480-53-0 [chemnet.com]
- 6. 3,4-Dichloroisothiazole-5-carboxylic acid | 18480-53-0 [sigmaaldrich.com]
- 7. 18480-53-0|3,4-Dichloroisothiazole-5-carboxylic acid|BLD Pharm [bldpharm.com]
- 8. Synthesis and biological activity of 3,4-dichloroisothiazole-5-carboxylic amides [nyxxb.cn]

- 9. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID(18480-53-0) 1H NMR spectrum [chemicalbook.com]
- 10. 18480-53-0 Cas No. | 3,4-Dichloroisothiazole-5-carboxylic acid | Apollo [store.apolloscientific.co.uk]
- 11. 3,4-DICHLOROISOTHIAZOLE-5-CARBOXYLIC ACID - Safety Data Sheet [chemicalbook.com]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [3,4-Dichloroisothiazole-5-carboxylic acid chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091651#3-4-dichloroisothiazole-5-carboxylic-acid-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com